

# 4-Azidobenzonitrile: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Azidobenzonitrile

Cat. No.: B1268391

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This technical guide provides a comprehensive overview of **4-Azidobenzonitrile** (CAS Number: 18523-41-6), a versatile reagent in chemical synthesis and drug development. This document is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, safety data, and key experimental applications.

## Core Data Summary

Below is a summary of the key identifiers and physical properties of **4-Azidobenzonitrile**.

Property	Value
CAS Number	18523-41-6
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>4</sub>
Molecular Weight	144.13 g/mol
IUPAC Name	4-azidobenzonitrile
Synonyms	p-Azidobenzonitrile, 4-Cyanophenyl azide

## Safety and Hazard Information

**4-Azidobenzonitrile** is classified as a hazardous substance and requires careful handling in a laboratory setting. The following tables summarize its GHS classification and associated precautionary statements.

#### GHS Hazard Classification<sup>[1]</sup>

Pictogram(s)	Signal Word	Hazard Class	Hazard Statement(s)
Danger	Danger	Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation		
Eye Irritation (Category 2A)	H319: Causes serious eye irritation		
Specific Target Organ Toxicity — Single Exposure	H335: May cause respiratory irritation		

#### GHS Precautionary Statements<sup>[1]</sup>

Category	Statement(s)
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection.
Response	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

### Synthesis of 4-Azidobenzonitrile

A common synthetic route to **4-Azidobenzonitrile** involves the diazotization of 4-aminobenzonitrile followed by reaction with sodium azide.

Materials:

- 4-Aminobenzonitrile

- Hydrochloric acid (HCl)
- Sodium nitrite ( $\text{NaNO}_2$ )
- Sodium azide ( $\text{NaN}_3$ )
- Sodium hydroxide (NaOH)
- Dichloromethane
- Water
- Ice

Procedure:

- Dissolve 4-aminobenzonitrile in a solution of hydrochloric acid and water.
- Cool the mixture to 0-5 °C in an ice bath.
- Slowly add an aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C.
- Stir the resulting diazonium salt solution for 30 minutes at 0-5 °C.
- In a separate flask, dissolve sodium azide in water and cool to 0-5 °C.
- Slowly add the diazonium salt solution to the sodium azide solution, again keeping the temperature below 5 °C. Vigorous nitrogen evolution will be observed.
- Allow the reaction mixture to stir for 1-2 hours while slowly warming to room temperature.
- Extract the product with dichloromethane.
- Wash the organic layer with a dilute sodium hydroxide solution and then with water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield **4-Azidobenzonitrile**.

## Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

**4-Azidobenzonitrile** is a valuable reagent in "click chemistry," particularly in the copper-catalyzed azide-alkyne cycloaddition (CuAAC) to form 1,2,3-triazoles.

Materials:

- **4-Azidobenzonitrile**
- A terminal alkyne
- Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Sodium ascorbate
- A suitable solvent (e.g., a mixture of water and t-butanol)

Procedure:

- Dissolve **4-Azidobenzonitrile** and the terminal alkyne in the chosen solvent system.
- Add an aqueous solution of copper(II) sulfate pentahydrate to the mixture.
- Add a freshly prepared aqueous solution of sodium ascorbate. The color of the solution may change, indicating the reduction of Cu(II) to the catalytic Cu(I) species.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction mixture can be worked up by various methods depending on the properties of the triazole product, often involving extraction and purification by column chromatography.

## Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.

Caption: Workflow for the synthesis of **4-Azidobenzonitrile**.

Caption: General workflow for a CuAAC "click" reaction.

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## References

- 1. 4-Azidobenzonitrile | C<sub>7</sub>H<sub>4</sub>N<sub>4</sub> | CID 575691 - PubChem [pubchem.ncbi.nlm.nih.gov]
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